

Technical Support Center: Purification of 2,4,5-Triamino-6-hydroxypyrimidine sulfate

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Compound of Interest

Compound Name: 2,5,6-Triaminopyrimidin-4-yl
hydrogen sulfate

Cat. No.: B119103

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This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the purification of crude 2,4,5-Triamino-6-hydroxypyrimidine sulfate. Below you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and a summary of key data.

Troubleshooting Guide

This guide addresses specific issues that may be encountered during the purification of 2,4,5-Triamino-6-hydroxypyrimidine sulfate.

Issue	Possible Cause(s)	Suggested Solution(s)
Low Yield of Purified Sulfate Salt	Incomplete conversion to the dihydrochloride salt.	Ensure a molar equivalent or slight excess of BaCl ₂ is used to precipitate all sulfate ions. [1] [2] [3]
Loss of product during washing steps.	Use minimal amounts of cold washing solvents (e.g., cold water or ethanol) to wash the final sulfate salt.	
Premature precipitation of the sulfate salt.	Ensure the addition of sulfuric acid to the hot dihydrochloride solution is done while the solution is still hot to promote the formation of fine, pure crystals upon cooling. [1] [3]	
Product is Off-Color (Yellow or Beige) After Purification	Presence of colored impurities.	During the recrystallization of the dihydrochloride salt, consider adding a small amount of activated charcoal to the hot solution to adsorb colored impurities before filtering.
Oxidation of the amino groups.	Handle the compound under an inert atmosphere (e.g., nitrogen or argon) when possible, especially during heating steps. [2] Store the purified product under an inert atmosphere. [2]	
Incomplete Precipitation of Barium Sulfate	Insufficient reaction time or temperature.	Stir the suspension of the crude sulfate salt with BaCl ₂ in a boiling water bath for at least 15 minutes to ensure complete reaction. [1] [2] [3]

Difficulty Filtering the Barium Sulfate Precipitate	Very fine precipitate clogging the filter paper.	Use a Celite or diatomaceous earth filter aid to improve filtration speed and efficiency.
Final Sulfate Product has Poor Crystalline Form	Rapid cooling during precipitation.	Allow the hot solution of the dihydrochloride salt, after the addition of sulfuric acid, to cool slowly to room temperature to encourage the growth of well-defined crystals. Once at room temperature, the flask can be placed in an ice bath to maximize yield.

Frequently Asked Questions (FAQs)

Q1: What is the typical appearance of 2,4,5-Triamino-6-hydroxypyrimidine sulfate?

A1: It is generally a white to off-white or yellow-beige crystalline powder.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: What are the recommended storage conditions for this compound?

A2: It should be stored at room temperature under an inert atmosphere to prevent degradation.
[\[1\]](#)[\[2\]](#)

Q3: In which solvents is 2,4,5-Triamino-6-hydroxypyrimidine sulfate soluble?

A3: The sulfate salt has very low solubility in water.[\[1\]](#)[\[3\]](#) It is soluble in DMSO.[\[2\]](#)[\[3\]](#)[\[4\]](#) The free base and the dihydrochloride salt are more soluble in water.[\[1\]](#)

Q4: Why is it necessary to convert the sulfate salt to the dihydrochloride salt for purification?

A4: The sulfate salt has very low solubility, making direct recrystallization difficult.[\[1\]](#)[\[3\]](#) Converting it to the more soluble dihydrochloride salt allows for effective recrystallization to remove impurities. The purified dihydrochloride is then converted back to the highly insoluble and stable sulfate salt.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q5: What are the main impurities in crude 2,4,5-Triamino-6-hydroxypyrimidine sulfate?

A5: Impurities can arise from starting materials and side reactions during synthesis. These may include unreacted precursors or byproducts from the nitrosation and reduction steps in its synthesis pathway.^{[5][6]}

Quantitative Data Summary

Property	Value	Reference(s)
Melting Point	≥300 °C (decomposes)	^{[2][3][7]}
Appearance	White to off-white/yellow-beige crystalline powder	^{[1][2][3]}
Solubility in Water	2 g/L (20 °C)	^{[8][9]}
pH of Aqueous Solution	2-3 (2 g/L at 20 °C)	^{[8][9]}
Purity (TCI Chemicals)	>97.0% (HPLC)	

Detailed Experimental Protocol: Purification via Dihydrochloride Salt Formation

This protocol details the most commonly cited method for the purification of crude 2,4,5-Triamino-6-hydroxypyrimidine sulfate.

1. Conversion of Sulfate Salt to Dihydrochloride Salt: a. Suspend the crude 2,4,5-Triamino-6-hydroxypyrimidine sulfate (e.g., 10 mmol) in deionized water (e.g., 20 mL). b. Add a stoichiometric amount of barium chloride (BaCl₂) (e.g., 10 mmol). c. Heat the suspension in a boiling water bath and stir for 15 minutes.^{[1][2][3]} d. Cool the mixture. e. Filter off the insoluble barium sulfate (BaSO₄) precipitate. f. Wash the BaSO₄ precipitate with a small amount of boiling water (e.g., 10 mL) and combine the filtrate and washings.^{[1][2][3]} g. Acidify the combined filtrate with hydrochloric acid (HCl) and evaporate to dryness to obtain the crude dihydrochloride salt.^{[1][2][3]}

2. Recrystallization of the Dihydrochloride Salt: a. Dissolve the crude dihydrochloride salt in a minimal amount of hot water. b. Add concentrated HCl to the hot solution. The dihydrochloride salt will precipitate as clusters.^[2] c. Allow the solution to cool slowly to room temperature, then

place in an ice bath to maximize crystallization. d. Collect the purified dihydrochloride salt crystals by vacuum filtration.

3. Conversion back to the Sulfate Salt: a. Dissolve the purified dihydrochloride salt in hot water. b. While the solution is hot, add a stoichiometric equivalent of sulfuric acid (H_2SO_4).^{[1][3]} c. The purified 2,4,5-Triamino-6-hydroxypyrimidine sulfate will precipitate as a white microcrystalline solid.^{[1][3]} d. Allow the mixture to cool. e. Collect the purified sulfate salt by vacuum filtration. f. Wash the crystals liberally with cold deionized water and then with a small amount of cold ethanol.^{[1][3][6]} g. Dry the final product in a vacuum oven over a desiccant such as P_2O_5 .^{[1][3]}

Visualizations



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Caption: Purification workflow for crude 2,4,5-Triamino-6-hydroxypyrimidine sulfate.

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